

Preparation of 4-Amino-PPHT Stock Solutions: An Application Note and Protocol

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Compound of Interest

Compound Name: 4-Amino-PPHT

Cat. No.: B1255509

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Introduction

4-Amino-PPHT is a derivative of the potent and selective dopamine D2 receptor agonist PPHT. It is a valuable research tool for studying the structure and function of dopamine receptors, particularly in the context of neurological and psychiatric disorders. Proper preparation of **4-Amino-PPHT** stock solutions is critical for ensuring accurate and reproducible experimental results. This document provides a detailed protocol for the preparation, storage, and handling of **4-Amino-PPHT** stock solutions for in vitro research applications.

Quantitative Data Summary

The following table summarizes the key quantitative information for the preparation of **4-Amino-PPHT** stock solutions.

Parameter	Value	Source
Molecular Weight	~247.36 g/mol (as free base)	Supplier Data
Solubility in DMSO	≥ 250 mg/mL	MedChemExpress
Recommended Stock Concentration	10 mM - 50 mM	Inferred from common laboratory practice
Storage of Solid Compound	-20°C	General recommendation
Storage of Stock Solution	-20°C (short-term, up to 1 month) or -80°C (long-term, up to 6 months)	MedChemExpress

Experimental Protocols

Materials

- **4-Amino-PPHT** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Ethanol, absolute
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic bath (optional)
- Calibrated pipettes and sterile tips

Protocol for Preparation of a 10 mM 4-Amino-PPHT Stock Solution in DMSO

This protocol describes the preparation of 1 mL of a 10 mM stock solution of **4-Amino-PPHT** in DMSO.

- Calculate the required mass of **4-Amino-PPHT**:

- $\text{Mass (mg)} = \text{Molarity (mol/L)} * \text{Volume (L)} * \text{Molecular Weight (g/mol)} * 1000 \text{ (mg/g)}$
- $\text{Mass (mg)} = 0.010 \text{ mol/L} * 0.001 \text{ L} * 247.36 \text{ g/mol} * 1000 \text{ mg/g} = 2.47 \text{ mg}$
- Weighing the **4-Amino-PPHT**:
 - Tare a sterile microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh approximately 2.47 mg of **4-Amino-PPHT** powder into the tube. Record the exact weight.
- Dissolving the **4-Amino-PPHT**:
 - Add the appropriate volume of anhydrous DMSO to the tube to achieve a final concentration of 10 mM. For 2.47 mg, this would be 1 mL.
 - Vortex the tube for 1-2 minutes to dissolve the compound.
 - If the compound does not fully dissolve, sonicate the tube in an ultrasonic bath for 5-10 minutes. Gentle warming to 37°C may also aid dissolution.
- Storage:
 - Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
 - For short-term storage (up to 1 month), store the aliquots at -20°C.
 - For long-term storage (up to 6 months), store the aliquots at -80°C.

Protocol for Serial Dilution for In Vitro Assays

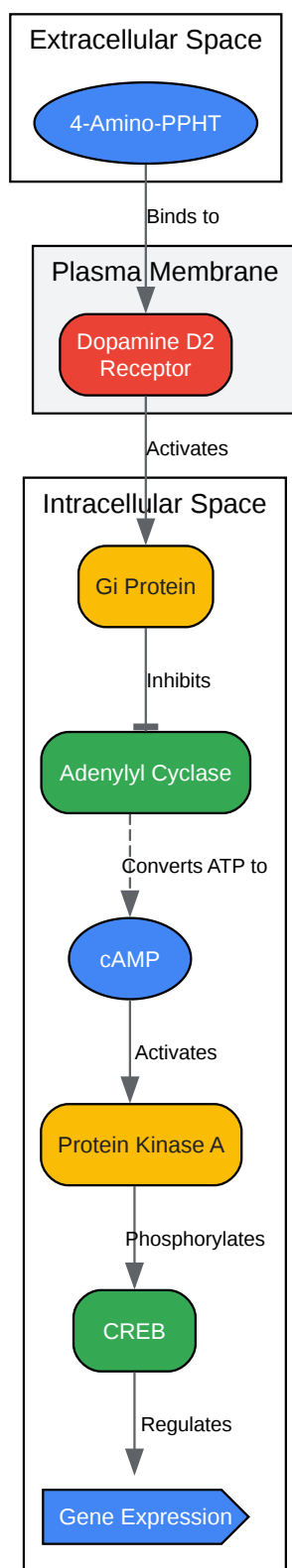
This protocol describes the preparation of working solutions from the 10 mM stock solution for a typical cell-based assay.

- Prepare an intermediate dilution:
 - Thaw a single aliquot of the 10 mM **4-Amino-PPHT** stock solution at room temperature.

- Prepare a 1 mM intermediate solution by diluting the 10 mM stock 1:10 in a suitable solvent (e.g., DMSO or ethanol). For example, add 10 μ L of the 10 mM stock to 90 μ L of solvent.
- Prepare the final working solutions:
 - Serially dilute the 1 mM intermediate solution in the appropriate cell culture medium or assay buffer to achieve the desired final concentrations.
 - Important: Ensure that the final concentration of the organic solvent (e.g., DMSO) in the assay is low (typically $\leq 0.1\%$) to avoid solvent-induced cellular toxicity.

Visualizations

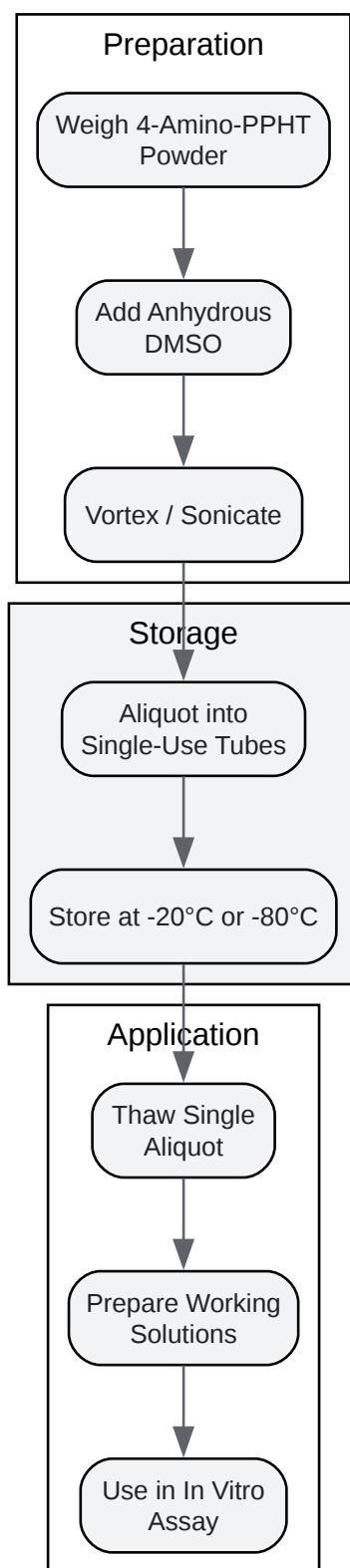
Dopamine D2 Receptor Signaling Pathway



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Caption: Dopamine D2 Receptor Signaling Pathway

Experimental Workflow for Stock Solution Preparation



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Caption: Stock Solution Workflow

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